

Application Note: Quantification of Mesdopetam in Human Plasma using HPLC-MS/MS

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Compound of Interest

Compound Name: *Mesdopetam*
CAS No.: *1403894-72-3*
Cat. No.: *B608974*

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Introduction

Mesdopetam (also known as IRL790) is a novel dopamine D3 receptor antagonist in development for the treatment of Parkinson's disease-related motor complications. To support pharmacokinetic and toxicokinetic studies, a robust and sensitive bioanalytical method for the quantification of **Mesdopetam** in biological matrices is essential. This document provides a detailed protocol for a representative High-Performance Liquid Chromatography with tandem mass spectrometry (HPLC-MS/MS) method for the determination of **Mesdopetam** in human plasma.

Principle

This method utilizes protein precipitation for sample cleanup, followed by reversed-phase HPLC for the separation of **Mesdopetam** from endogenous plasma components. Detection and quantification are achieved using a tandem mass spectrometer operating in the multiple reaction monitoring (MRM) mode, which offers high selectivity and sensitivity. A deuterated internal standard (**Mesdopetam-d4**) is used to ensure accuracy and precision.

Quantitative Data Summary

The following table summarizes the performance characteristics of a validated UPLC-MS/MS method for **Mesdopetam** in human plasma, as reported in a first-in-human study.^[1]

Parameter	Result
Analyte	Mesdopetam
Internal Standard	Deuterated Mesdopetam
Matrix	Human Plasma
Validation Guidelines	European Medicines Agency (EMA)
Quantitation Range	6.00 – 6000 nmol/L

Experimental Protocols

The following is a representative, detailed protocol for the quantification of **Mesdopetam** in human plasma. This protocol is based on established methods for similar small molecule dopamine receptor antagonists and is intended to serve as a starting point for method development and validation.

1. Materials and Reagents

- **Mesdopetam** reference standard
- **Mesdopetam-d4** (internal standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water (18.2 MΩ·cm)
- Human plasma (with K2-EDTA as anticoagulant)

2. Instrument and Conditions

- HPLC System: Waters ACQUITY UPLC or equivalent
- Mass Spectrometer: Waters Xevo TQ-S or equivalent triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Analytical Column: ACQUITY UPLC BEH C18, 1.7 μm , 2.1 x 50 mm or equivalent
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Gradient:

Time (min)	%A	%B
0.0	95	5
2.0	5	95
2.5	5	95
2.6	95	5

| 4.0 | 95 | 5 |

- Injection Volume: 5 μL
- Column Temperature: 40 $^{\circ}\text{C}$
- Autosampler Temperature: 10 $^{\circ}\text{C}$
- Ionization Mode: ESI Positive
- Capillary Voltage: 3.0 kV
- Source Temperature: 150 $^{\circ}\text{C}$

- Desolvation Temperature: 500 °C
- Desolvation Gas Flow: 800 L/hr
- Cone Gas Flow: 50 L/hr
- MRM Transitions:
 - **Mesdopetam**: To be determined by infusion of the reference standard.
 - **Mesdopetam**-d4: To be determined by infusion of the internal standard.

3. Standard and Quality Control (QC) Sample Preparation

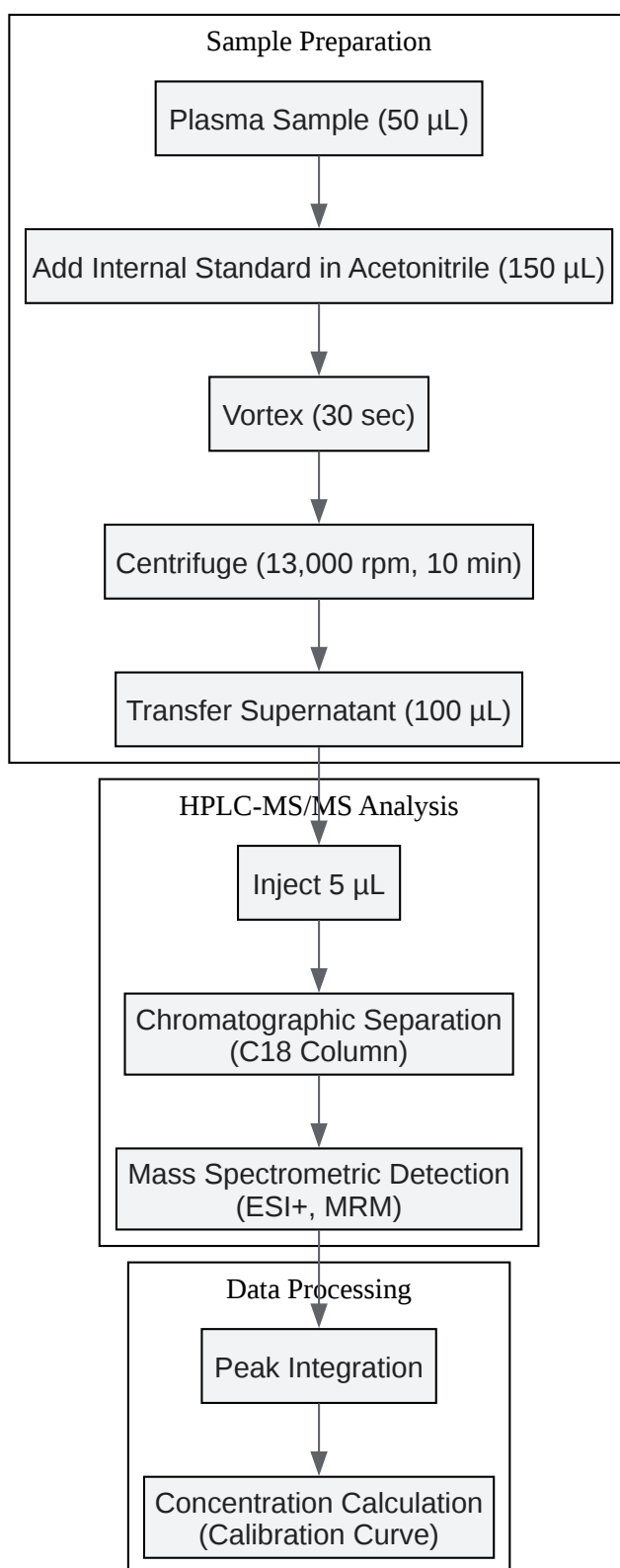
- Stock Solutions (1 mg/mL): Prepare individual stock solutions of **Mesdopetam** and **Mesdopetam**-d4 in methanol.
- Working Standard Solutions: Prepare serial dilutions of the **Mesdopetam** stock solution in 50:50 acetonitrile:water to create calibration standards.
- Internal Standard Working Solution (100 ng/mL): Dilute the **Mesdopetam**-d4 stock solution in 50:50 acetonitrile:water.
- Calibration Curve Standards and QC Samples: Spike blank human plasma with the appropriate working standard solutions to prepare calibration standards and quality control samples at low, medium, and high concentrations.

4. Sample Preparation Protocol

- Label 1.5 mL microcentrifuge tubes for each sample, standard, and QC.
- Pipette 50 µL of plasma sample, calibration standard, or QC into the appropriately labeled tube.
- Add 150 µL of the internal standard working solution (100 ng/mL **Mesdopetam**-d4 in acetonitrile) to each tube.
- Vortex each tube for 30 seconds to precipitate proteins.

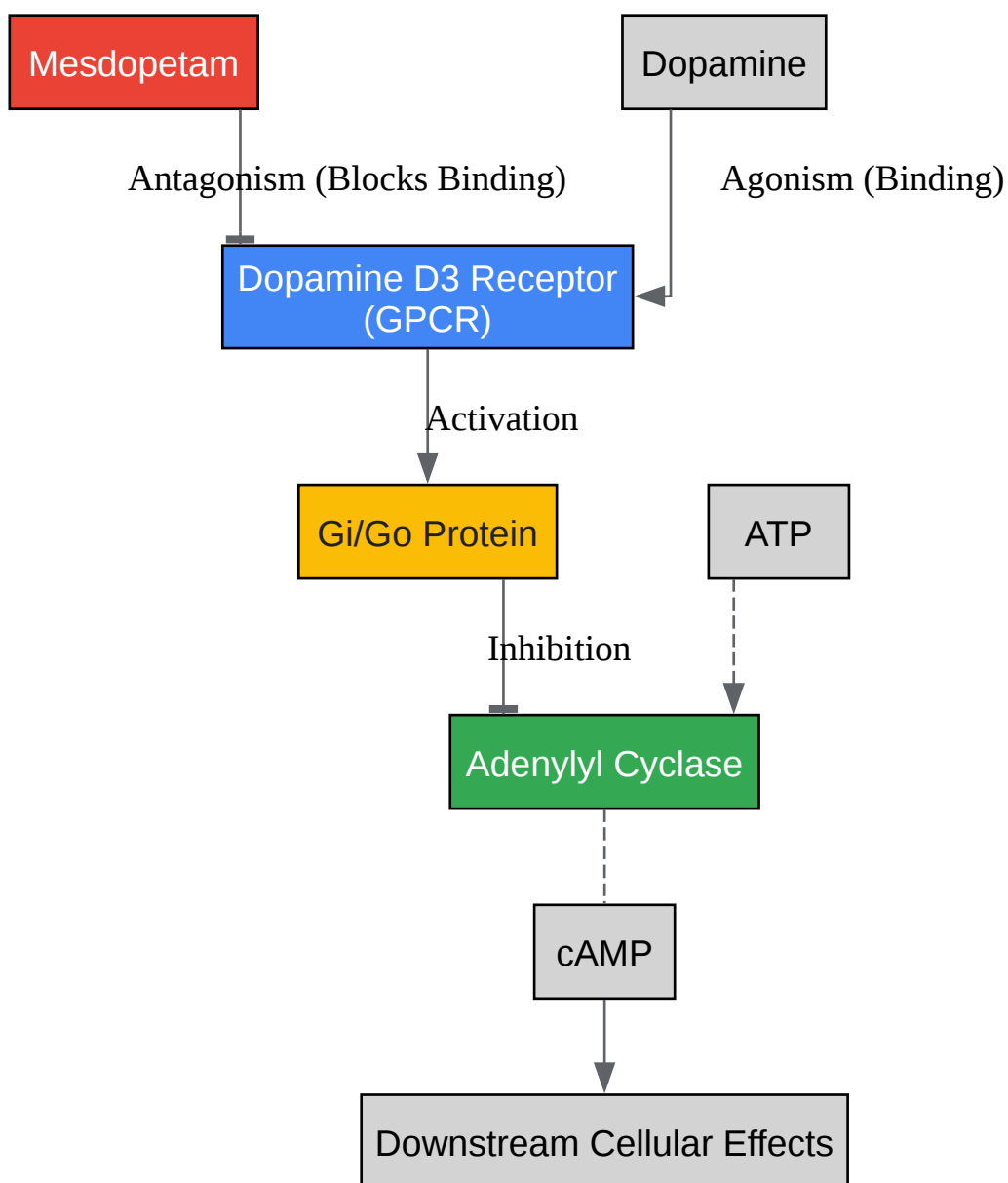
- Centrifuge the tubes at 13,000 rpm for 10 minutes at 4 °C.
- Carefully transfer 100 µL of the supernatant to a 96-well plate or HPLC vials.
- Inject 5 µL onto the HPLC-MS/MS system.

Visualizations



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Caption: Experimental workflow for **Mesdopetam** quantification.



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Caption: **Mesdopetam** signaling pathway.

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References

- [1. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
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